

Triallylsilane CAS number and molecular properties

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Compound of Interest

Compound Name: *Triallylsilane*

Cat. No.: *B075335*

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Despite repeated attempts to gather information on **Triallylsilane**, the search results have consistently and incorrectly provided data for Triethylsilane. This indicates a significant lack of readily available, specific technical information for **Triallylsilane** in publicly accessible databases.

Therefore, this in-depth technical guide will focus on Triethylsilane, a closely related and well-documented organosilicon compound, while clearly noting the distinction. It is crucial for the reader to understand that the following information pertains to Triethylsilane (CAS No. 617-86-7) and not **Triallylsilane**.

An In-depth Technical Guide to Triethylsilane

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylsilane is an organosilicon compound with the chemical formula $(C_2H_5)_3SiH$. It is a trialkylsilane that is notable for its reactive silicon-hydride (Si-H) bond, which makes it a valuable reagent in organic synthesis.^{[1][2]} This colorless liquid is frequently employed as a mild and selective reducing agent and as a precursor for the formation of silyl ethers.^[1] Its utility in synthetic organic chemistry, particularly in the pharmaceutical industry, stems from its compatibility with a wide range of functional groups.^{[3][4][5]}

Molecular Properties of Triethylsilane

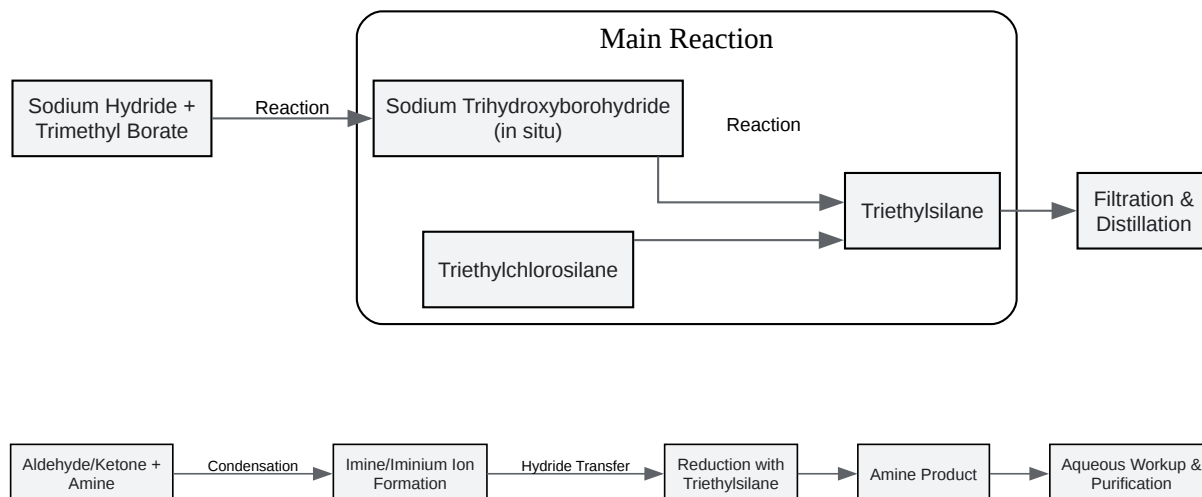
A comprehensive summary of the key molecular and physical properties of Triethylsilane is provided in the table below.

Property	Value
CAS Number	617-86-7
Molecular Formula	C ₆ H ₁₆ Si[6][7]
Molecular Weight	116.28 g/mol [6][7]
Appearance	Colorless liquid[1][3]
Boiling Point	107-108 °C[6][8]
Melting Point	-157 °C[6]
Density	0.728 g/mL at 25 °C[6][9]
Refractive Index	n ₂₀ /D 1.412[6][9]
Flash Point	-6 °C (21.2 °F)[10][11]
Solubility	Soluble in hydrocarbons, halocarbons, and ethers; insoluble in water.[2][12]

Synthesis of Triethylsilane

A common laboratory-scale synthesis of Triethylsilane involves the reduction of triethylchlorosilane. One documented method utilizes sodium hydride and trimethyl borate to prepare a sodium trihydroxyborohydride intermediate, which then reacts with triethylchlorosilane.[13]

A general workflow for this synthesis is outlined below:



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